

HFC-236fa Laboratory Handling & Storage

Technical Support Center

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

Cat. No.: B1216460

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This technical support center provides best practices for the handling and storage of HFC-236fa (**1,1,1,3,3,3-Hexafluoropropane**) in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe and effective use in experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is HFC-236fa and what are its primary laboratory applications?

A1: HFC-236fa is a hydrofluorocarbon that is a colorless, non-flammable gas at standard conditions.^[1] In the laboratory, it can be used as a refrigerant for low-pressure chillers, a fire suppressant, a foaming agent, a heat transfer medium, a dielectric gas, a carrier fluid, or a displacement drying agent.^[1] It is also a component in some specialized solvent applications.

Q2: What are the key physical and chemical properties of HFC-236fa?

A2: HFC-236fa is chemically stable and non-polymerizable at room temperature.^[2] It is incompatible with alkali metals and strong oxidants, with which it can react exothermically.^[2] Key properties are summarized in the table below.

Q3: What personal protective equipment (PPE) is required when handling HFC-236fa?

A3: When handling HFC-236fa, it is essential to wear safety glasses with side shields, chemical-resistant gloves, and a lab coat.^{[3][4]} In situations with a risk of splashing liquid HFC-

236fa, a face shield is also necessary.[5] For work in enclosed areas or in case of a significant release, a self-contained breathing apparatus (SCBA) may be required.[5]

Q4: How should HFC-236fa cylinders be stored in a laboratory?

A4: HFC-236fa cylinders should be stored upright in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[4] The storage temperature should not exceed 52°C (125°F).[4] Cylinders must be securely fastened with a chain or strap to a wall or a sturdy bench to prevent them from falling.[4]

Q5: What materials are compatible with HFC-236fa?

A5: HFC-236fa is compatible with many common laboratory materials. This includes metals such as copper, aluminum, and iron.[5] It also shows good compatibility with a range of plastics like high-density polyethylene (HDPE), polypropylene (PP), polycarbonate (PC), and polymethyl methacrylate (PMMA).[2][5] However, it has poor miscibility with cycloalkane, aliphatic hydrocarbon, and alkylbenzene lubricants.[2]

Q6: How should I dispose of small quantities of HFC-236fa waste from my experiments?

A6: Disposal of HFC-236fa must comply with local, regional, and national regulations.[4] Small quantities from laboratory experiments should not be released into the atmosphere. The product should be recovered for reuse or disposal whenever possible.[5] Contact your institution's environmental health and safety (EHS) office for specific guidance on the disposal of fluorinated gas waste. They can provide information on waste collection programs and proper disposal procedures.

Troubleshooting Guides

Issue 1: I'm observing a pressure drop in my closed experimental system using HFC-236fa.

- Possible Cause: A leak in the system.
- Troubleshooting Steps:
 - Ensure the area is well-ventilated.

- Use a handheld electronic leak detector to inspect all fittings, connections, and seals in your experimental setup.
- Apply a soap solution to suspected leak points and look for the formation of bubbles.
- If a leak is found, depressurize the system safely, and then tighten or replace the faulty component.
- After repair, pressurize the system with an inert gas like nitrogen to re-check for leaks before reintroducing HFC-236fa.

Issue 2: My experimental results are inconsistent, and I suspect contamination of the HFC-236fa.

- Possible Cause: Contamination with air, moisture, or other gases.
- Troubleshooting Steps:
 - Ensure that the HFC-236fa cylinder is from a reputable supplier and has a certificate of analysis.
 - Before charging your system, evacuate all lines and vessels to a deep vacuum to remove any residual air and moisture.
 - Use a fresh, uncontaminated sample of HFC-236fa for a control experiment to see if the inconsistency persists.
 - If contamination is confirmed, the HFC-236fa may need to be reclaimed or disposed of as hazardous waste. Contact your EHS office for guidance.

Issue 3: I am experiencing frostbite after accidental contact with liquid HFC-236fa.

- Immediate Action:
 - Move to a safe area with fresh air.
 - Immediately flush the affected skin with lukewarm water. Do not use hot water.^[5]

- Gently remove any clothing or jewelry that may constrict circulation.
- Seek immediate medical attention.[5]

Data Presentation

Table 1: Physical and Chemical Properties of HFC-236fa

Property	Value
Chemical Formula	CF ₃ CH ₂ CF ₃
Molecular Weight	152.04 g/mol [6]
Boiling Point (at 1.013 bar)	-1.49 °C[6]
Critical Temperature	124.9 °C[6]
Critical Pressure	32.00 bar[6]
Liquid Density (at 20°C)	1376 kg/m ³ [7]
Saturated Vapor Pressure (at 25°C)	272.4 kPa[5]
Specific Heat, Liquid (at 25°C)	1.1085 kJ/kg·°C[5]
Specific Heat, Vapor (at 25°C, 1 atm)	0.8444 kJ/kg·°C[5]
Ozone Depletion Potential (ODP)	0[5]
Global Warming Potential (GWP, 100-year)	9810[6]

Table 2: Material Compatibility of HFC-236fa

Material Category	Compatible	Incompatible/Poor Miscibility
Metals	Copper, Aluminum, Iron[5]	Alkali Metals[2]
Plastics	HDPE, PP, ABS, PC, PMMA[2] [5]	
Elastomers	Most common elastomers show negligible swelling[5]	
Lubricants	Polyol ester (POE) oil[6]	Cycloalkane, Aliphatic Hydrocarbon, Alkylbenzene Lubricants[2]

Experimental Protocols

Protocol 1: Charging a Laboratory Reactor with HFC-236fa

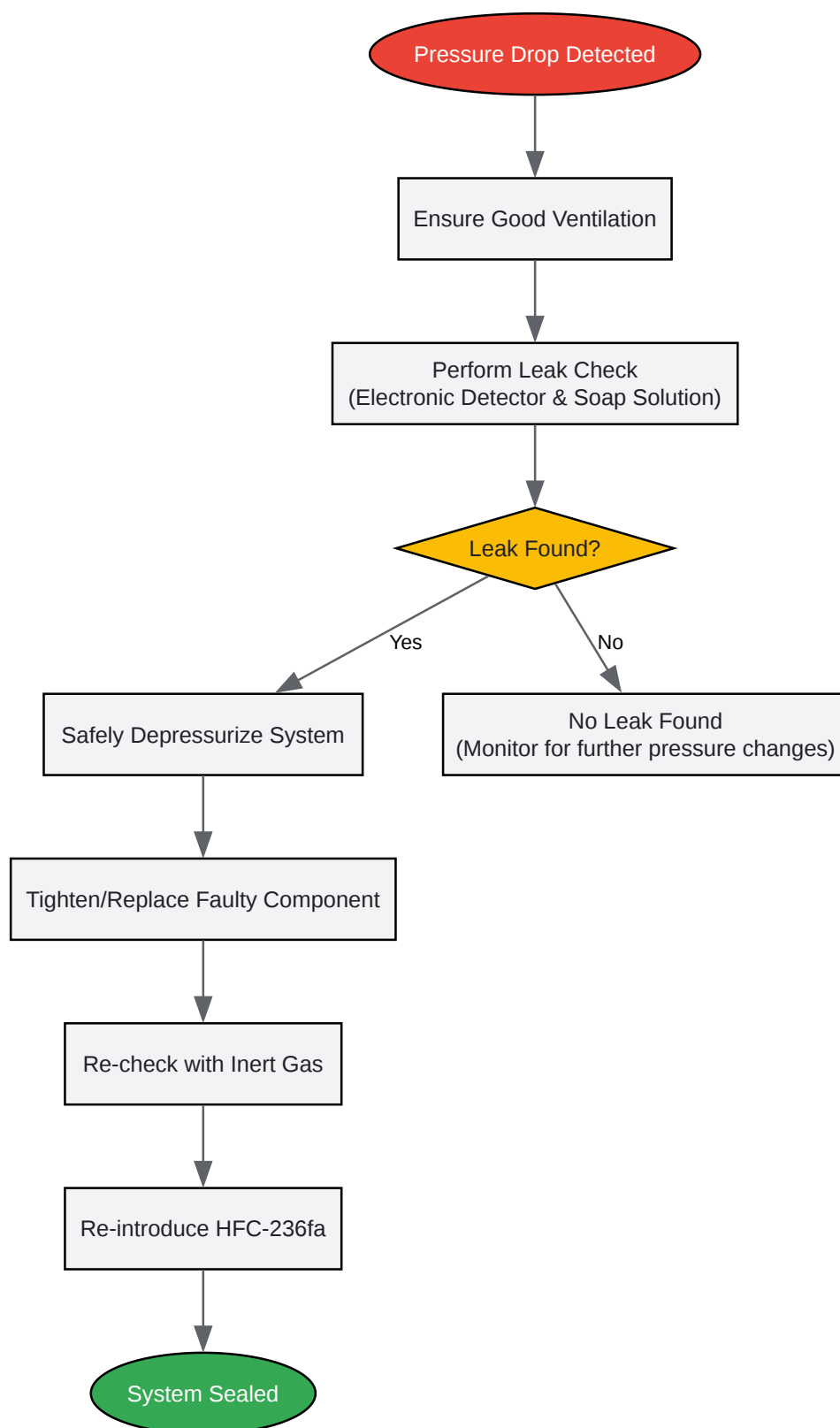
This protocol outlines the general steps for safely charging a laboratory-scale pressure reactor with HFC-236fa from a cylinder.

- System Preparation:
 - Ensure the reactor and all associated tubing and fittings are clean, dry, and rated for the intended pressure.
 - Assemble the experimental setup in a well-ventilated fume hood.
 - Securely clamp the reactor and connect all necessary monitoring equipment (pressure transducer, thermocouple).
 - Connect the HFC-236fa cylinder to the reactor via a stainless-steel transfer line equipped with a regulator and appropriate valves.
 - Leak-check all connections using an inert gas (e.g., nitrogen) and a leak detection solution.
 - Evacuate the entire system to a high vacuum to remove air and moisture.

- Charging Procedure:
 - Ensure the HFC-236fa cylinder is secured in an upright position.
 - With the reactor inlet valve closed, slowly open the main valve on the HFC-236fa cylinder.
 - Adjust the regulator to the desired delivery pressure, not exceeding the maximum allowable working pressure of the reactor.
 - Slowly open the reactor inlet valve to allow HFC-236fa to flow into the reactor.
 - Monitor the pressure inside the reactor using the pressure transducer.
 - Once the desired amount of HFC-236fa has been added (determined by pressure or mass), close the reactor inlet valve.
 - Close the main valve on the HFC-236fa cylinder.
 - Safely vent the pressure from the transfer line before disconnecting it from the reactor.

Mandatory Visualization





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